Anhydrous Synthesis of Thiosulfuric Acid: A Technical Guide

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Compound of Interest

Compound Name:	*Thiosulfuric acid*
CAS No.:	*13686-28-7*
Cat. No.:	*B1193926*

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Introduction

Thiosulfuric acid ($H_2S_2O_3$) is a labile sulfur oxoacid that is highly unstable in aqueous solutions, where it rapidly decomposes into various products, including sulfur, sulfur dioxide, hydrogen sulfide, and polythionic acids.[1] Its fleeting existence in water necessitates the use of anhydrous conditions for its synthesis and characterization. The development of methods to prepare **thiosulfuric acid** in non-aqueous environments has been crucial for understanding its intrinsic properties and reactivity. This technical guide provides a comprehensive overview of the primary methods for the anhydrous synthesis of **thiosulfuric acid**, complete with experimental details, quantitative data where available, and visualizations of the reaction pathways.

Core Synthesis Methodologies

Several key strategies have been developed for the synthesis of **thiosulfuric acid** under anhydrous conditions, primarily at low temperatures to mitigate its thermal instability. The anhydrous acid is noted to decompose at temperatures above -5 °C.[1]

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Reaction of Hydrogen Sulfide with Sulfur Trioxide

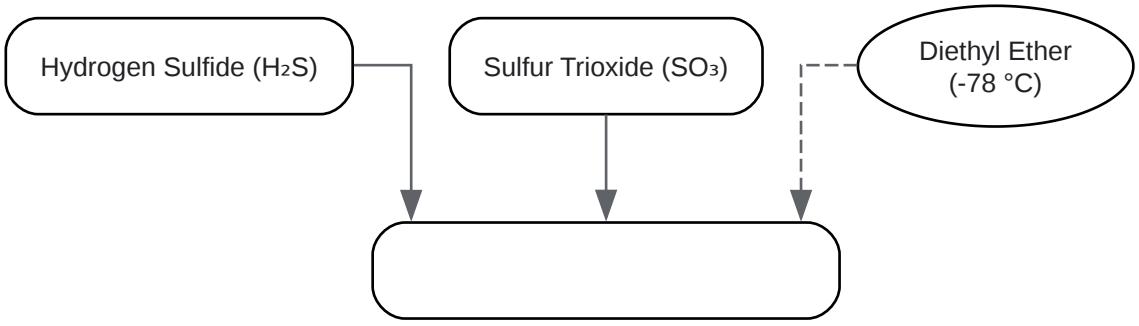
One of the foundational methods for preparing anhydrous **thiosulfuric acid** involves the direct reaction of hydrogen sulfide (H_2S) with sulfur trioxide (SO_3).[1][2] This reaction is typically carried out in a non-aqueous solvent at very low temperatures.

Experimental Protocol:

The synthesis is conducted by reacting equimolar amounts of hydrogen sulfide and sulfur trioxide in diethyl ether at low temperatures.[2] An abstract suggests that the reaction of hydrogen sulfide with sulfur trioxide without a solvent or in a fluorinated hydrocarbon solvent at -78°C yields a white adduct, $H_2S{\cdot}SO_3$, which quantitatively decomposes back into its components under vacuum.[2] The use of diethyl ether as a solvent appears to facilitate the formation of **thiosulfuric acid**, which can be stabilized as a dietherate, $H_2S_2O_3{\cdot}2(C_2H_5)_2O$.[2]

Reaction: $H_2S + SO_3 \rightarrow H_2S_2O_3$[1]

Logical Diagram of the Synthesis of **Thiosulfuric Acid** from H_2S and SO_3



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Caption: Synthesis of **thiosulfuric acid** from H_2S and SO_3 in diethyl ether.

Reaction of a Thiosulfate Salt with a Strong Acid

Another common approach is the reaction of a thiosulfate salt, such as sodium thiosulfate ($Na_2S_2O_3$), with a strong acid like hydrogen chloride (HCl) in a non-aqueous solvent.[1][2]

Experimental Protocol:

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Ethereal solutions of anhydrous **thiosulfuric acid** can be prepared by reacting sodium thiosulfate with hydrogen chloride in diethyl ether at -78°C.[2] This method allows for the isolation of the liquid dietherate, $H_2S_2O_3 \cdot 2(C_2H_5)_2O$, by distilling off the solvent at -30°C.[2] The reaction can also be carried out in other anhydrous solvents such as methylene chloride, methyl bromide, and acetone.[2] More recently, a sophisticated synthesis using the reaction of $Na_2S_2O_3$ with anhydrous hydrogen fluoride (HF) has been developed, though detailed protocols are not widely available.[2]

Reaction: $Na_2S_2O_3 + 2HCl \rightarrow 2NaCl + H_2S_2O_3$[1]

Workflow for the Synthesis of **Thiosulfuric Acid** from $Na_2S_2O_3$ and HCl



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Caption: Workflow for **thiosulfuric acid** synthesis via salt metathesis.

Reaction of Hydrogen Sulfide with Chlorosulfuric Acid

The reaction of hydrogen sulfide with chlorosulfuric acid (HSO_3Cl) provides a route to solvate-free **thiosulfuric acid**.[1][2]

Experimental Protocol:

This synthesis is performed by reacting hydrogen sulfide with chlorosulfuric acid at -78°C.[2] The resulting product is **thiosulfuric acid** as an oil that solidifies into a glassy state when cooled with liquid air.[2] This method is advantageous for obtaining the acid without coordinated solvent molecules.

Reaction: $HSO_3Cl + H_2S \rightarrow HCl + H_2S_2O_3$[1]

Reaction Pathway for H_2S and HSO_3Cl

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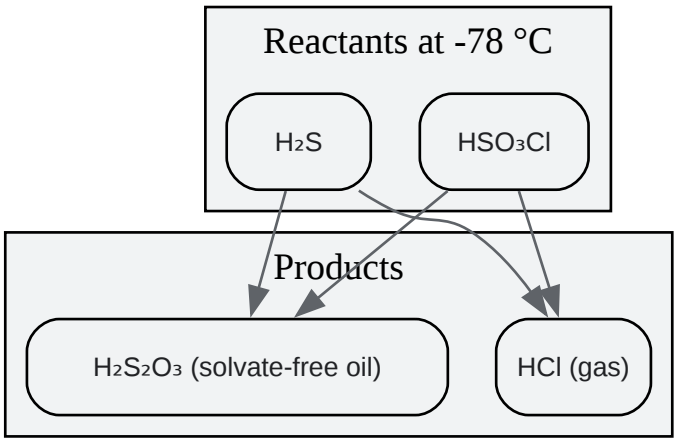

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Caption: Synthesis of solvate-free **thiosulfuric acid**.

Synthesis of the Hydrogen Thiosulfate Anion

For some applications, the isolation of the hydrogen thiosulfate anion ($HS_2O_3^-$) as a salt is sufficient.

Experimental Protocol:

The reaction of ammonium thiosulfate with concentrated sulfuric acid in anhydrous methanol at -80°C yields ammonium hydrogen thiosulfate, $[NH_4][HS_2O_3]$.[2] The resulting anion has been characterized by Raman spectroscopy.[2] This salt is reported to decompose at -20°C.[2]

Reaction: $(NH_4)_2S_2O_3 + H_2SO_4 \rightarrow [NH_4][HS_2O_3] + NH_4HSO_4$

Quantitative Data and Characterization

Quantitative yield data for the synthesis of free **thiosulfuric acid** is scarce in the literature, likely due to its instability. However, characterization data from low-temperature spectroscopic studies have been reported.

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Parameter	Value	Reference
Decomposition Temperature	> -5 °C	[1]
^{1}H NMR (acetone-d$_6$, -80°C)	δ 4.3 ppm (OH), δ 3.1 ppm (SH)	[3]
^{33}S NMR (vs CS$_2$)	δ 320 ppm (broad)	[3]
Mass Spec (m/z)	114 (M^+)	[3]

Infrared Spectroscopy Data[3]

Wavenumber (cm^{-1})	Assignment
3200	O-H stretch
2570	S-H stretch
1180	S=O asymmetric stretch
1060	S=O symmetric stretch
490	S-S stretch

Raman Spectroscopy Data for $[HS_2O_3]^-$ at -80°C[2]

Wavenumber (cm^{-1})	Assignment
2486	S-H stretch
1219, 1183, 1027	S-O stretch
873	S-S-H bend
403	S-S stretch

Isomeric Form: H$_2$S·SO$_3$

An isomer of **thiosulfuric acid**, the adduct of hydrogen sulfide and sulfur trioxide (H$_2$S·SO$_3$), can also be prepared at low temperatures.[1] It is described as a white crystalline solid.[1]

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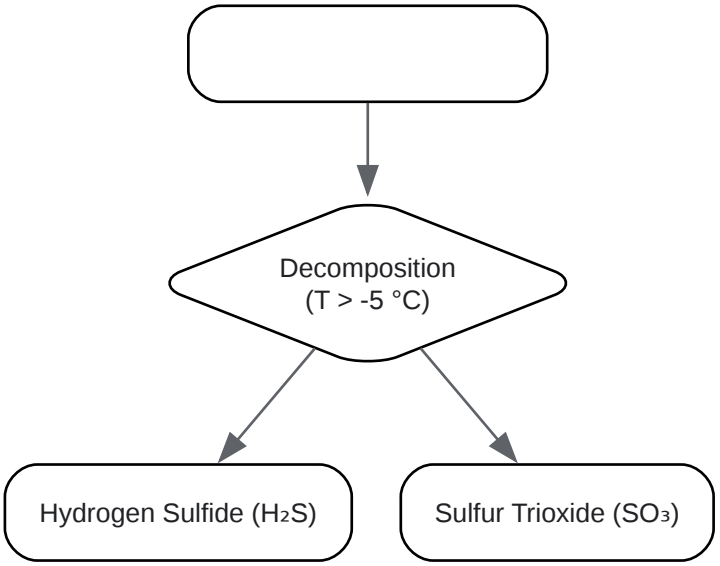
Theoretical calculations predict that its conversion to the more stable $H_2S_2O_3$ form is exothermic.[2]

Decomposition

Anhydrous **thiosulfuric acid** is thermally unstable and decomposes above -5°C. The primary decomposition pathway under these conditions is the reverse of its formation from H_2S and SO_3.[1][2]

Decomposition Reaction: $H_2S_2O_3 \rightarrow H_2S + SO_3$[1]

Decomposition Pathway of Anhydrous **Thiosulfuric Acid**



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